

Application Notes and Protocols: SNAP-7941

Administration in Mouse Models

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Compound of Interest

Compound Name: SNAP-7941

Cat. No.: B8574080

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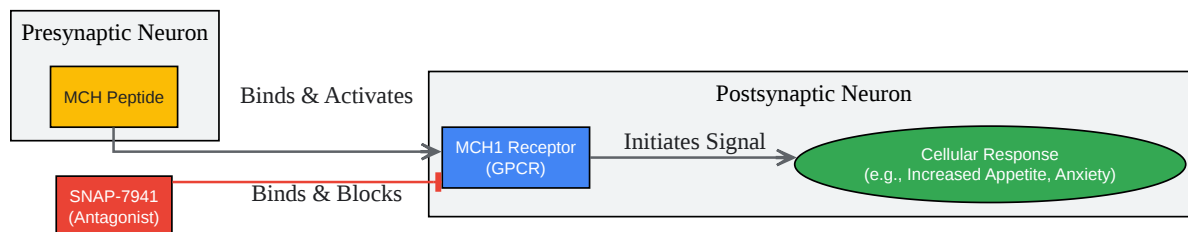
For Researchers, Scientists, and Drug Development Professionals

Introduction

SNAP-7941 is a potent and selective, non-peptide antagonist of the melanin-concentrating hormone receptor 1 (MCH1-R).[1] Melanin-concentrating hormone (MCH) is a neuropeptide primarily expressed in the lateral hypothalamus and zona incerta, which plays a significant role in regulating energy homeostasis, mood, and anxiety.[2][3] By blocking the action of MCH at its receptor, **SNAP-7941** has demonstrated therapeutic potential in preclinical animal models for several conditions, including obesity, anxiety, and depression.[3][4] These notes provide a comprehensive overview of the in vivo applications of **SNAP-7941**, summarizing key quantitative data and detailing experimental protocols for its administration in rodent models.

Mechanism of Action: MCH1 Receptor Antagonism

SNAP-7941 acts as a competitive antagonist at the MCH1 receptor, a G-protein coupled receptor (GPCR). In its natural state, the binding of the orexigenic (appetite-stimulating) peptide MCH to MCH1-R initiates downstream signaling cascades that influence food intake, energy balance, and emotional regulation. **SNAP-7941** competitively binds to MCH1-R, thereby preventing MCH from activating the receptor and inhibiting its downstream effects. This mechanism underlies the observed anorectic, anxiolytic, and antidepressant-like properties of the compound in animal studies.



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Figure 1: Mechanism of **SNAP-7941** as an MCH1 receptor antagonist.

Quantitative Data Summary

The following tables summarize the quantitative parameters of **SNAP-7941** from various preclinical studies.

Table 1: In Vitro Binding and Potency of **SNAP-7941**

Parameter	Value	Receptor/System	Reference
pA2	9.24	Human MCH1-R	
Kb	0.57 nM	Human MCH1-R	
Kd	0.18 nM	[3H]SNAP-7941 on human MCH1-R	

| Selectivity | >1,000-fold | Over MCH2-R and other GPCRs | |

Table 2: In Vivo Administration and Efficacy of **SNAP-7941** in Rodent Models

Model/Application	Species	Route	Dosage (mg/kg)	Key Outcome(s)	Reference(s)
Diet-Induced Obesity	Rat	i.p. (twice daily)	10	26% less weight gain vs. vehicle over 7 days.	
Palatable Food Intake	Rat	i.p. (acute)	3, 10, 30	Dose-dependent decrease in milk consumption (13-59%).	
MCH-Stimulated Feeding	Rat	i.p.	10	Inhibited the increase in food intake elicited by MCH.	
Forced Swim Test	Rat	Oral (acute)	3, 10, 30	Significantly decreased immobility time.	
Vogel Conflict Test	Rat	i.p.	2.5 - 40.0	Dose-dependent increase in punished responses (anxiolytic effect).	
Ultrasonic Vocalization	Rat	i.p.	2.5 - 40.0	Anxiolytic-like effects observed.	
Marble Burying	Mouse	i.p.	10, 40	Suppressive effect on marble-	

Model/Application	Species	Route	Dosage (mg/kg)	Key Outcome(s)	Reference(s)
				burying behavior.	
Social Recognition	Rat	i.p.	0.63 - 10.0	Dose-dependently enhanced social recognition.	

| PET Imaging | Rat | i.v. (tracer) / i.p. (blockade) | 15 (blockade) | Significant reduction in tracer uptake, confirming target engagement. | |

Experimental Protocols

The following are detailed protocols for common preclinical assays involving **SNAP-7941** administration.

Protocol 1: Assessment of Anorectic Effects in Mice

This protocol is designed to evaluate the effect of **SNAP-7941** on food intake and body weight in a diet-induced obesity (DIO) model.

Materials:

- **SNAP-7941**
- Vehicle (e.g., 5% Tween 80 in saline)
- Male C57BL/6 mice (8-10 weeks old)
- High-fat diet (HFD, e.g., 60% kcal from fat)
- Standard chow
- Animal scale, feeding hoppers, and metabolic cages

- Standard i.p. injection supplies

Procedure:

- Induction of Obesity:
 - House mice individually and provide ad libitum access to HFD for 8-12 weeks. A control group should be maintained on standard chow.
 - Monitor body weight weekly. Mice on HFD are considered obese when their body weight is significantly higher (e.g., >20%) than the control group.
- Acclimation:
 - Acclimate the DIO mice to single housing and handling for at least one week before the study begins.
 - Acclimate animals to i.p. injections with the vehicle for 3 days prior to dosing.
- Grouping and Baseline:
 - Randomly assign DIO mice to treatment groups (e.g., Vehicle, **SNAP-7941** 10 mg/kg, **SNAP-7941** 30 mg/kg).
 - Measure baseline body weight and 24-hour food intake for 2-3 days before the first dose.
- Drug Administration:
 - Prepare fresh solutions of **SNAP-7941** in the vehicle on each day of the study.
 - Administer the assigned treatment (e.g., **SNAP-7941** or vehicle) via intraperitoneal (i.p.) injection once or twice daily. For chronic studies, a 7-day or longer administration period is common.
- Data Collection:
 - Measure body weight daily, at the same time each day, just before dosing.

- Measure food intake daily by weighing the food hoppers. Account for spillage.
- Data Analysis:
 - Calculate the change in body weight from baseline for each animal.
 - Calculate the average daily food intake.
 - Use appropriate statistical tests (e.g., ANOVA with post-hoc tests) to compare treatment groups to the vehicle control.

Protocol 2: Assessment of Antidepressant-Like Effects (Forced Swim Test)

The Forced Swim Test (FST) is a common behavioral assay to screen for antidepressant efficacy.

Materials:

- **SNAP-7941**
- Vehicle
- Male mice (e.g., BALB/c or CD-1)
- Transparent cylinders (e.g., 20 cm height x 17 cm diameter)
- Water bath to maintain water temperature at 23-25°C
- Video recording equipment and analysis software (optional, but recommended)
- Standard oral gavage or i.p. injection supplies

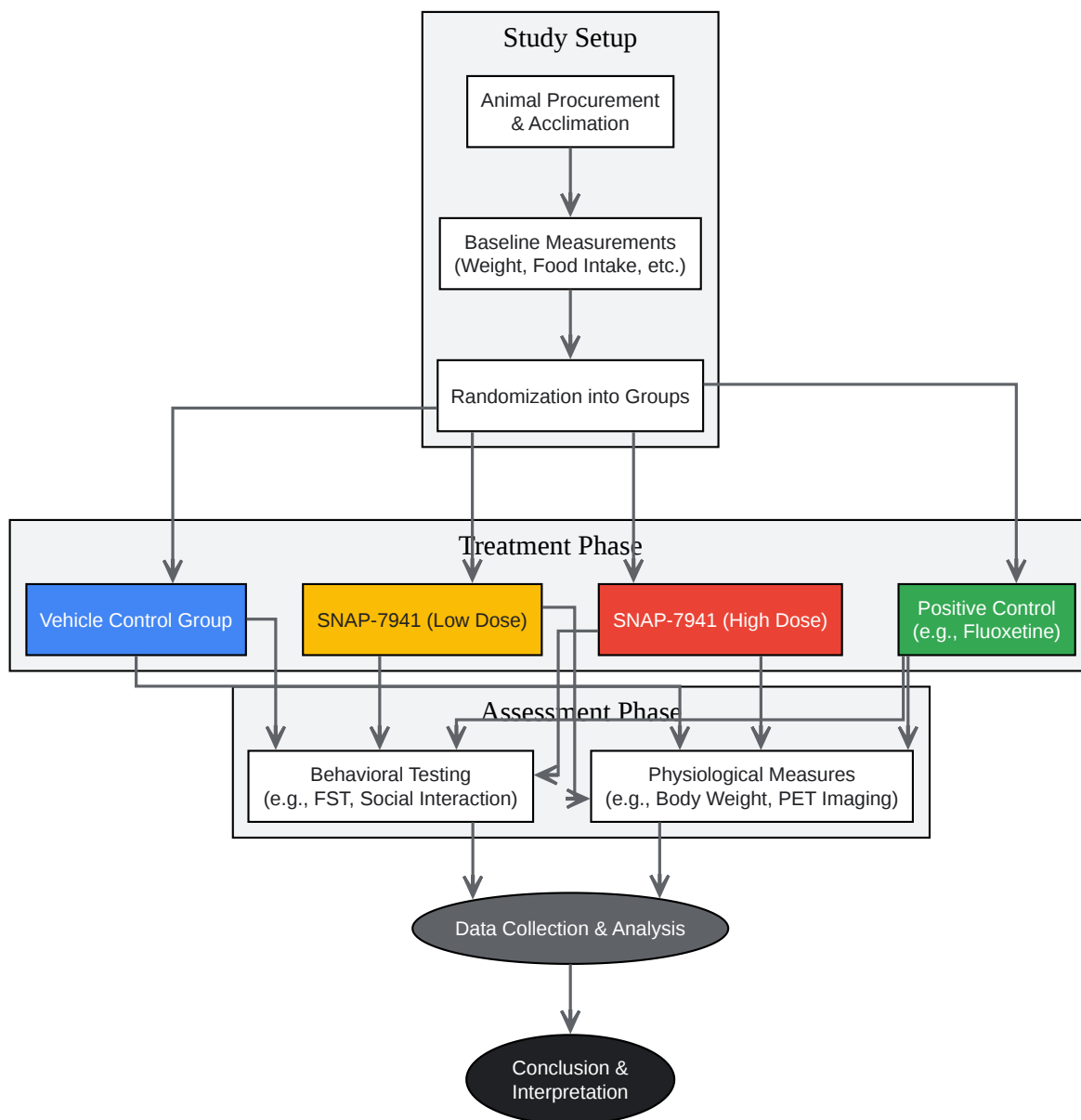
Procedure:

- Acclimation:
 - Allow animals to acclimate to the housing facility for at least one week and to the testing room for 1-2 hours before the experiment.

- Drug Administration:
 - Administer a single dose of **SNAP-7941** (e.g., 3, 10, 30 mg/kg) or vehicle via the desired route (e.g., oral gavage or i.p.).
 - The test is typically conducted 30-60 minutes after administration.
- Forced Swim Test:
 - Fill the cylinders with water (23-25°C) to a depth where the mouse cannot touch the bottom with its tail or paws (e.g., 13 cm).
 - Gently place each mouse into its respective cylinder for a 6-minute session.
 - Record the session for later analysis.
 - The key behavior to score is "immobility," defined as the cessation of struggling and remaining floating, making only small movements necessary to keep the head above water.
- Scoring and Analysis:
 - Score the duration of immobility, typically during the last 4 minutes of the 6-minute test.
 - Compare the immobility time between the **SNAP-7941** treated groups and the vehicle control group using a one-way ANOVA or t-test. A significant reduction in immobility is indicative of an antidepressant-like effect.

Experimental Workflow and Logic

A typical preclinical study evaluating a compound like **SNAP-7941** follows a logical progression from initial screening to more complex behavioral and physiological assessments.



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Figure 2: General experimental workflow for in vivo testing of **SNAP-7941**.

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References

- 1. ddescholar.acemap.info [ddescholar.acemap.info]
- 2. ndineuroscience.com [ndineuroscience.com]
- 3. SNAP-7941 : anorectic, antidepressant and anxiolytic effects of the melanin-concentrating hormone antagonist [biopsychiatry.com]
- 4. Does the melanin-concentrating hormone antagonist SNAP-7941 deserve 3As? - PubMed [pubmed.ncbi.nlm.nih.gov]
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